

In-Depth Technical Guide: Methyl 5-oxohept-6-enoate

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Compound of Interest

Compound Name: Methyl 5-oxohept-6-enoate

Cat. No.: B15478925

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CAS Number: 35194-42-0

Introduction

Methyl 5-oxohept-6-enoate is a bifunctional organic compound featuring both a ketone and an ester functional group, along with a terminal alkene. This arrangement of functional groups makes it a valuable intermediate in organic synthesis, particularly in the construction of complex cyclic molecules and natural products. Its utility has been demonstrated in the total synthesis of various alkaloids. This guide provides a comprehensive overview of its chemical properties, synthesis, and reactivity, tailored for researchers and professionals in drug development and chemical synthesis.

Chemical and Physical Properties

A summary of the known quantitative data for **Methyl 5-oxohept-6-enoate** is presented below. Spectroscopic data for this compound is not widely available in public databases.

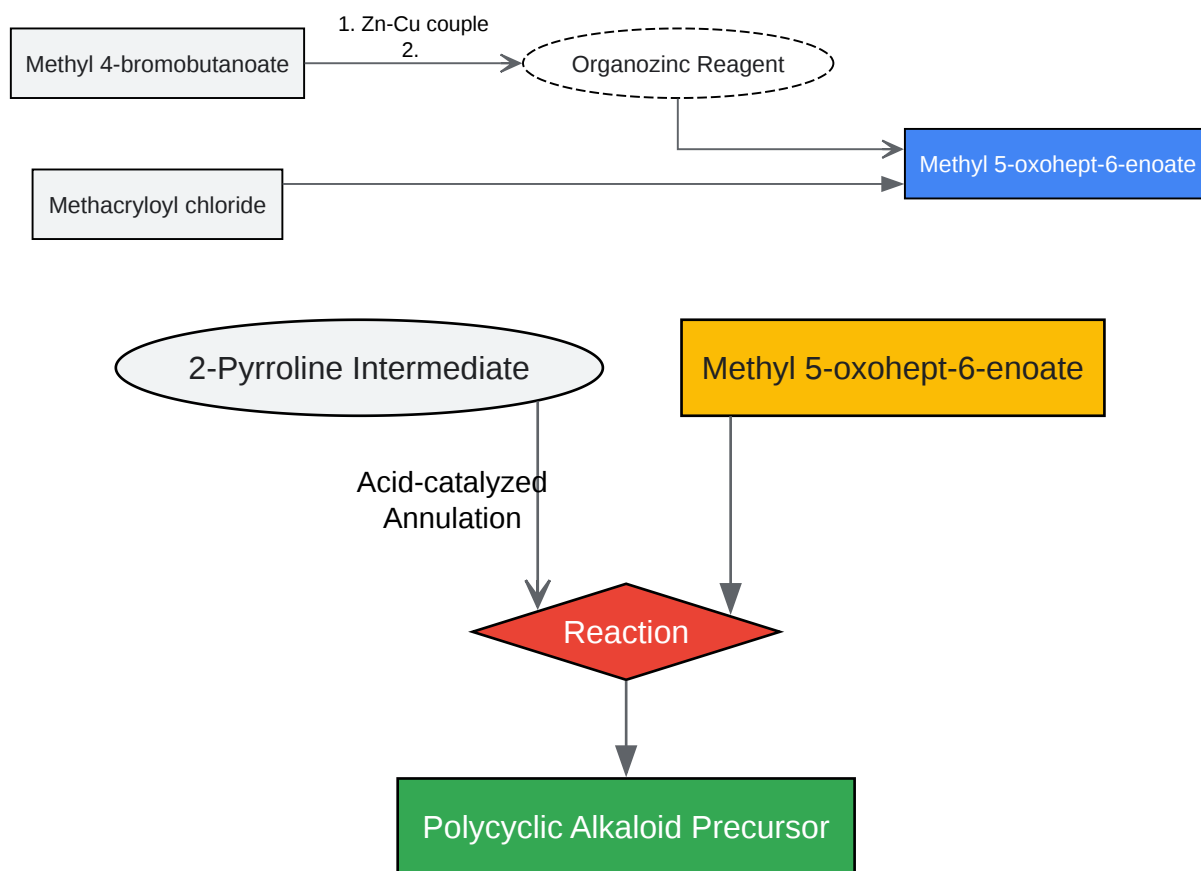
Property	Value	Reference
Molecular Formula	C ₈ H ₁₂ O ₃	[1]
Molecular Weight	156.18 g/mol	[1]
Boiling Point	110 °C at 12 mmHg	[2]
Elemental Analysis (Calculated)	C, 61.5%; H, 7.7%	[2]
Elemental Analysis (Found)	C, 61.3%; H, 7.7%	[2]
InChI	InChI=1S/C8H12O3/c1-3-7(9)5-4-6-8(10)11-2/h3H,1,4-6H2,2H3	[1]
InChI Key	ONGNQDROOOWKJT-UHFFFAOYSA-N	[1]
Canonical SMILES	COC(=O)CCCC(=O)C=C	[1]

Synthesis

General Synthesis Route

A common method for the synthesis of **Methyl 5-oxohept-6-enoate** involves the reaction of methacryloyl chloride with an organometallic reagent derived from a protected halo-ester. One notable route utilizes a zinc-copper couple to facilitate the formation of an organozinc reagent. [1]

Reaction Scheme:



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References

- 1. Buy Methyl 5-oxohept-6-enoate | 34990-33-5 [smolecule.com]
- 2. electronicsandbooks.com [electronicsandbooks.com]
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